

In-Depth Technical Guide: 4,6-Dimethoxypyrimidine-2-carboxylic Acid

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Compound of Interest

Compound Name: 4,6-Dimethoxypyrimidine-2-carboxylic acid

Cat. No.: B159874

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of **4,6-dimethoxypyrimidine-2-carboxylic acid**. The information is curated for researchers and professionals engaged in chemical synthesis and drug discovery.

Core Physicochemical Properties

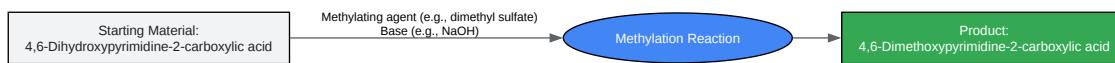
4,6-Dimethoxypyrimidine-2-carboxylic acid is a substituted pyrimidine derivative. Its core chemical and physical properties are summarized in the table below, providing a foundational dataset for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₄	[1]
Molecular Weight	184.15 g/mol	[1] [2] [3]
CAS Number	128276-50-6	[1] [2]
Boiling Point	426.2°C at 760 mmHg	
Density	1.349 g/cm ³	
SMILES	O=C(C1=NC(OC)=CC(OC)=N1)O	[1]
LogP	0.192	[1]
Topological Polar Surface Area (TPSA)	81.54 Å ²	[1]
Hydrogen Bond Acceptors	5	[1]
Hydrogen Bond Donors	1	[1]
Rotatable Bonds	3	[1]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **4,6-dimethoxypyrimidine-2-carboxylic acid** are not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible synthetic route is outlined below.

Logical Workflow for Synthesis



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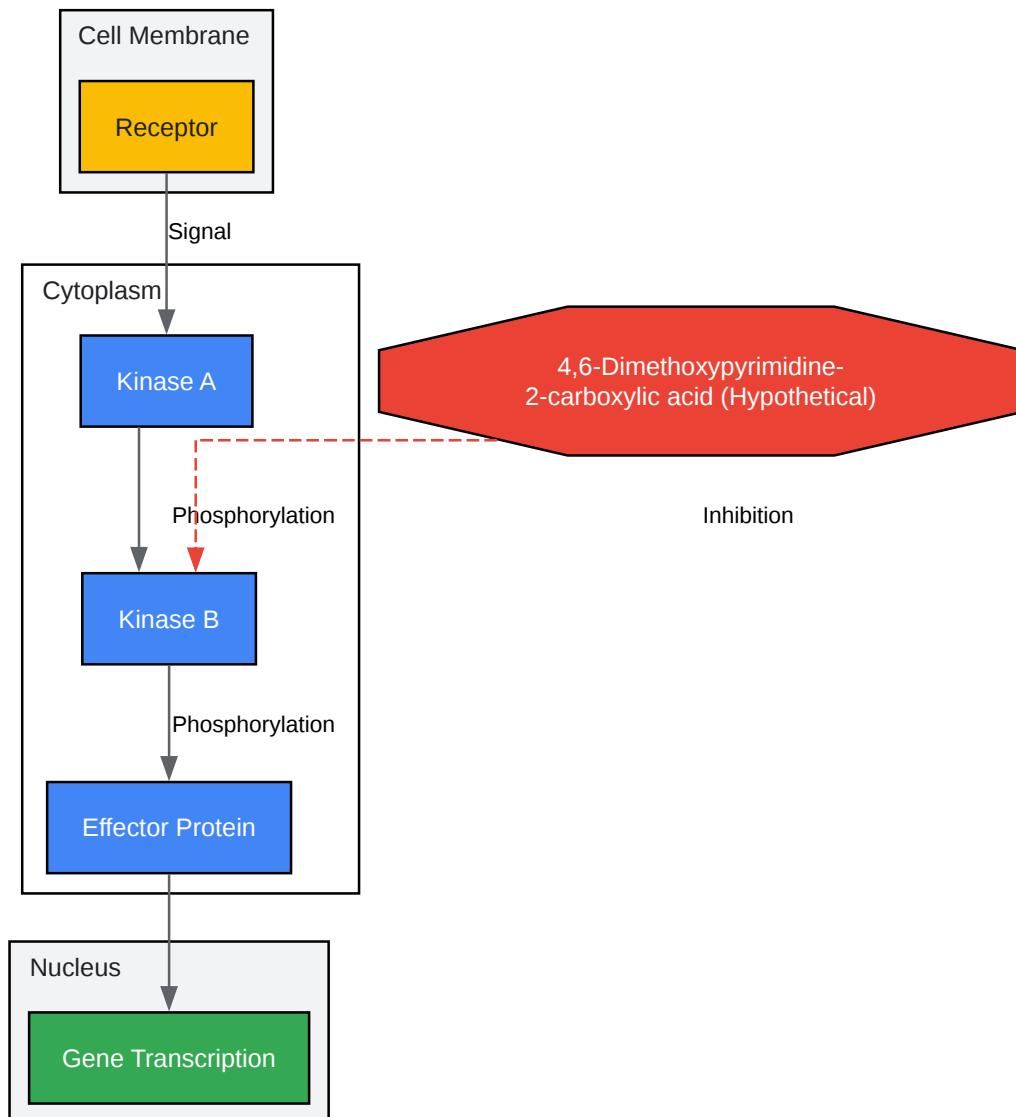
Caption: A potential synthetic pathway for **4,6-dimethoxypyrimidine-2-carboxylic acid**.

Biological Significance and Signaling Pathways

Currently, there is limited publicly available information directly implicating **4,6-dimethoxypyrimidine-2-carboxylic acid** in specific biological signaling pathways. However, the pyrimidine scaffold is a well-established pharmacophore present in numerous biologically active compounds, including antiviral and anticancer agents. The structural similarity of this compound to a related molecule, 4,6-dihydroxypyrimidine-2-carboxylic acid, suggests potential avenues for investigation.

Hypothetical Signaling Pathway Involvement

Given the prevalence of pyrimidine derivatives as enzyme inhibitors, a hypothetical interaction with a kinase signaling pathway is depicted below. This diagram illustrates a potential mechanism of action where a pyrimidine-based inhibitor could block a critical step in a signal transduction cascade.



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Caption: Hypothetical inhibition of a kinase signaling pathway by a pyrimidine derivative.

Conclusion

4,6-Dimethoxypyrimidine-2-carboxylic acid is a chemical compound with well-defined physicochemical properties. While detailed experimental protocols and its specific biological roles are not extensively documented in publicly accessible sources, its structural features suggest potential for further investigation in medicinal chemistry and drug discovery. The provided data and conceptual frameworks offer a starting point for researchers interested in exploring the synthesis and biological activity of this and related pyrimidine derivatives. Further experimental validation is necessary to elucidate its true biological function and therapeutic potential.

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